

Commercially Available Sources of Tolbutamide-d9: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tolbutamide-d9

Cat. No.: B8135477

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available sources of **Tolbutamide-d9**, a deuterated analog of the sulfonylurea drug Tolbutamide. This guide is intended to assist researchers, scientists, and drug development professionals in selecting the appropriate internal standard for the quantitative analysis of Tolbutamide in various biological matrices. **Tolbutamide-d9** is a critical tool in pharmacokinetic, drug metabolism, and bioequivalence studies, enabling accurate and precise measurements by mass spectrometry-based assays.

Introduction to Tolbutamide-d9

Tolbutamide-d9 (N-[(butyl-d9-amino)carbonyl]-4-methyl-benzenesulfonamide) is a stable isotope-labeled version of Tolbutamide where nine hydrogen atoms on the butyl group have been replaced with deuterium. This isotopic labeling results in a mass shift of +9 Da compared to the unlabeled parent compound. When used as an internal standard in analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), **Tolbutamide-d9** co-elutes with Tolbutamide but is readily distinguishable by its higher mass. This co-elution helps to compensate for variations in sample preparation, injection volume, and ionization efficiency, thereby improving the accuracy and precision of quantification.^{[1][2]}

Commercial Sources and Quantitative Data

Several reputable suppliers offer **Tolbutamide-d9** for research purposes. While the general quality is high, there are variations in the provided specifications. Researchers should always consult the lot-specific Certificate of Analysis (CoA) for the most accurate and up-to-date information. The following table summarizes the available quantitative data from prominent suppliers.

| Supplier | CAS Number | Molecular Formula | Formula Weight (g/mol) | Isotopic Purity | Chemical Purity | Available Quantities |
|--|--------------|---|--------------------------|--|-----------------------|----------------------|
| Cayman Chemical | 1219794-57-6 | C ₁₂ H ₉ D ₉ N ₂ O ₃ S | 279.4 | ≥99% deuterated forms (d1-d9); ≤1% d0[3] | ≥98%[3] | 1 mg, 5 mg, 10 mg |
| MedchemExpress | 1219794-57-6 | C ₁₂ H ₉ D ₉ N ₂ O ₃ S | 279.4 | Not explicitly stated | 99.0% | Inquire for sizes |
| Santa Cruz Biotechnology | 1219794-57-6 | C ₁₂ H ₉ D ₉ N ₂ O ₃ S | 279.4 | Not explicitly stated | Not explicitly stated | Inquire for sizes |
| CDN Isotopes | 1219794-57-6 | C ₁₂ H ₉ D ₉ N ₂ O ₃ S | 279.4 | 98 atom % D | ≥98% | 5 mg, 10 mg |
| Toronto Research Chemicals (LGC Standards) | 1219794-57-6 | C ₁₂ D ₉ H ₇ N ₂ O ₅ S | 309.39 | Not explicitly stated | Not explicitly stated | 1 mg, 10 mg, 25 mg |

Note: The information in this table is based on publicly available data and may not reflect the most current specifications. It is crucial to obtain the Certificate of Analysis for the specific lot being purchased.

Experimental Protocols

The following section provides a detailed methodology for a typical bioanalytical experiment using a deuterated internal standard for the quantification of Tolbutamide in a biological matrix (e.g., human serum or plasma) by LC-MS/MS. This protocol is adapted from established methods for similar analytes.

Preparation of Stock and Working Solutions

- Tolbutamide Stock Solution (1 mg/mL): Accurately weigh and dissolve Tolbutamide in methanol.
- **Tolbutamide-d9** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Tolbutamide-d9** in methanol.
- Working Standard Solutions: Serially dilute the Tolbutamide stock solution with a suitable solvent (e.g., 50% methanol in water) to prepare a series of calibration standards at concentrations ranging from the lower limit of quantification (LLOQ) to the upper limit of quantification (ULOQ).
- Internal Standard Working Solution: Dilute the **Tolbutamide-d9** stock solution to a fixed concentration (e.g., 100 ng/mL) in the same solvent as the working standards.

Sample Preparation (Protein Precipitation)

- Pipette 50 μ L of the biological matrix (e.g., serum, plasma), calibration standard, or quality control (QC) sample into a microcentrifuge tube.
- Add 50 μ L of the Internal Standard Working Solution to each tube (except for blank samples, to which 50 μ L of the dilution solvent is added).
- Vortex briefly to mix.
- Add 200 μ L of cold acetonitrile to each tube to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate.

- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex to ensure complete dissolution.
- Inject a portion of the reconstituted sample (e.g., 5-10 µL) into the LC-MS/MS system.

LC-MS/MS Instrumentation and Conditions

The following are typical starting conditions and may require optimization for specific instrumentation.

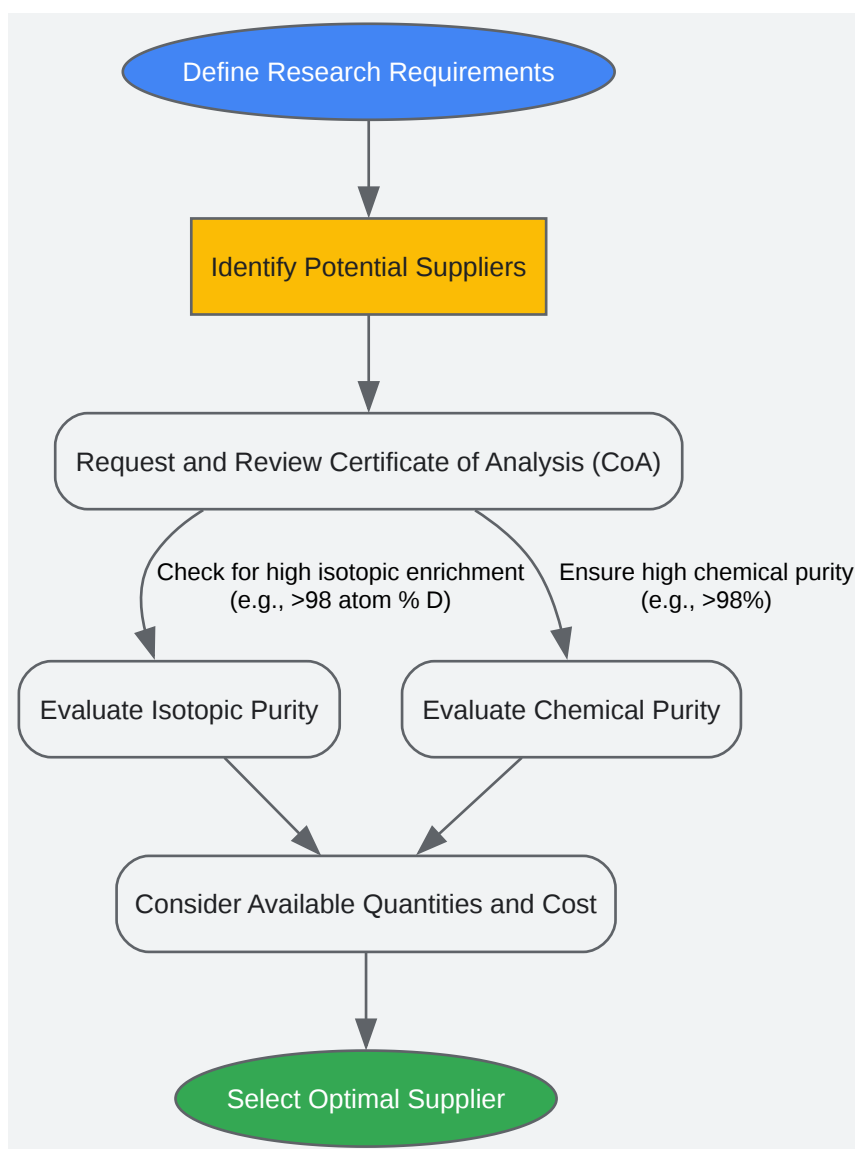
- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm) is commonly used.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A linear gradient from low to high organic content (e.g., 5% to 95% B) over several minutes.
 - Flow Rate: 0.3 - 0.5 mL/min.
 - Column Temperature: 40°C.
- Mass Spectrometry (MS):
 - Ion Source: Electrospray Ionization (ESI) in positive or negative ion mode (optimization is recommended).
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Tolbutamide: m/z 271.1 → 172.1 (quantifier), 271.1 → 91.1 (qualifier).

- **Tolbutamide-d9**: m/z 280.1 \rightarrow 172.1 (quantifier), 280.1 \rightarrow 91.1 (qualifier).
- Ion Source Parameters: Optimize parameters such as ion spray voltage, temperature, and gas flows for maximum sensitivity.

Visualizations

Logical Workflow for Selecting a Tolbutamide-d9 Source

The following diagram illustrates the decision-making process for selecting a suitable commercial source of **Tolbutamide-d9** based on research needs.

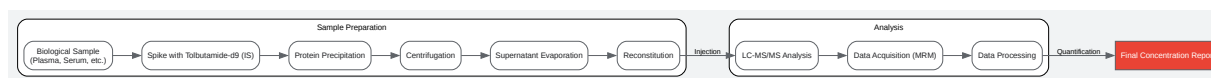


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Caption: Decision workflow for **Tolbutamide-d9** supplier selection.

Experimental Workflow for Bioanalytical Quantification

This diagram outlines the key steps in a typical bioanalytical workflow for quantifying Tolbutamide using **Tolbutamide-d9** as an internal standard.



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Caption: Bioanalytical workflow for Tolbutamide quantification.

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